

Application Notes: Dibutyl 3-hydroxybutyl phosphate as a Potential Industrial Lubricant Additive

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Compound of Interest

Compound Name: *Dibutyl 3-hydroxybutyl phosphate*

Cat. No.: *B150512*

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Introduction

Dibutyl 3-hydroxybutyl phosphate (DBHBP) is an organophosphate ester. While primarily documented as a metabolite of the industrial solvent tributyl phosphate (TBP), its chemical structure suggests potential utility as an additive in industrial lubricants. Organophosphate esters are widely recognized for their anti-wear (AW) and extreme pressure (EP) properties, which are critical in protecting machinery from damage under various operating conditions. This document outlines the known properties of DBHBP and provides a framework of standard protocols for its evaluation as a lubricant additive. It is important to note that, as of this writing, there is limited publicly available data on the performance of **Dibutyl 3-hydroxybutyl phosphate** specifically as a lubricant additive. The following information is based on its known chemical properties and standard evaluation practices for similar compounds.

Physicochemical Properties

A summary of the known physical and chemical properties of **Dibutyl 3-hydroxybutyl phosphate** is presented below. These properties are essential for formulation and performance prediction.

Property	Value	Reference
Chemical Formula	C ₁₂ H ₂₇ O ₅ P	[1]
Molecular Weight	282.3 g/mol	[1]
CAS Number	89197-69-3	[1]
Appearance	Solution in methanol (10 mg/ml)	[1]
Solubility	DMF: 25 mg/ml, DMSO: 16 mg/ml, Ethanol: 16 mg/ml, PBS (pH 7.2): 1.6 mg/ml	[1]
Canonical SMILES	CC(O)CCOP(OCCCC)(OCCCC)=O	[1]

Experimental Protocols for Performance Evaluation

The following are standard ASTM (American Society for Testing and Materials) protocols widely used in the industry to evaluate the performance of potential lubricant additives. These methods would be applicable for assessing the efficacy of **Dibutyl 3-hydroxybutyl phosphate**.

Anti-Wear Properties: Four-Ball Wear Test (ASTM D4172)

This test evaluates the wear-preventive characteristics of a lubricating fluid under sliding contact.

- Objective: To determine the relative wear-preventive properties of a lubricant formulation containing DBHBP.
- Apparatus: Four-Ball Wear Test Machine.
- Procedure:
 - Three 12.7-mm diameter steel balls are clamped together and immersed in the test lubricant.

- A fourth steel ball is pressed with a specified force (typically 147 N or 392 N) into the cavity formed by the three stationary balls.[2]
- The test lubricant is heated to a specified temperature (e.g., 75°C).[3]
- The top ball is rotated at a set speed (e.g., 1200 rpm) for a fixed duration (e.g., 60 minutes).[3]
- After the test, the wear scars on the three lower stationary balls are measured using a microscope.
- Data Analysis: The average wear scar diameter is calculated. A smaller wear scar diameter indicates superior anti-wear performance.[4]

Extreme Pressure Properties: Falex Pin and Vee Block Test (ASTM D3233)

This method assesses the load-carrying properties of fluid lubricants.

- Objective: To evaluate the ability of DBHBP to prevent seizure and reduce wear under extreme pressure conditions.
- Apparatus: Falex Pin and Vee Block Test Machine.
- Procedure:
 - A steel test pin is rotated at 290 rpm between two steel V-blocks.[5]
 - The pin and V-blocks are immersed in the test lubricant.
 - Load is applied to the V-blocks in increments or continuously until failure, which is indicated by seizure of the pin or a rapid loss of load due to excessive wear.[5][6]
- Data Analysis: The failure load is recorded. A higher failure load signifies better extreme pressure properties.

Corrosion Inhibition: Rust Prevention Test (ASTM D665)

This test evaluates the ability of an inhibited oil to prevent the rusting of ferrous parts in the presence of water.

- Objective: To determine the effectiveness of DBHBP as a rust inhibitor.
- Apparatus: Rust-preventing characteristics test apparatus.
- Procedure:
 - A mixture of 300 mL of the test oil and 30 mL of distilled water or synthetic seawater is prepared.[7]
 - The mixture is heated to 60°C.[8]
 - A polished cylindrical steel specimen is completely immersed in the fluid mixture.[8]
 - The mixture is stirred for a specified duration, typically 4 hours.[8]
 - At the end of the test, the steel specimen is removed, washed, and visually inspected for any signs of rust.[7]
- Data Analysis: The specimen is rated based on the extent and severity of rusting. A "pass" result indicates no rusting.

Thermal Stability: Thermogravimetric Analysis (TGA)

TGA is used to determine the thermal stability of a substance by measuring its change in mass as a function of temperature.

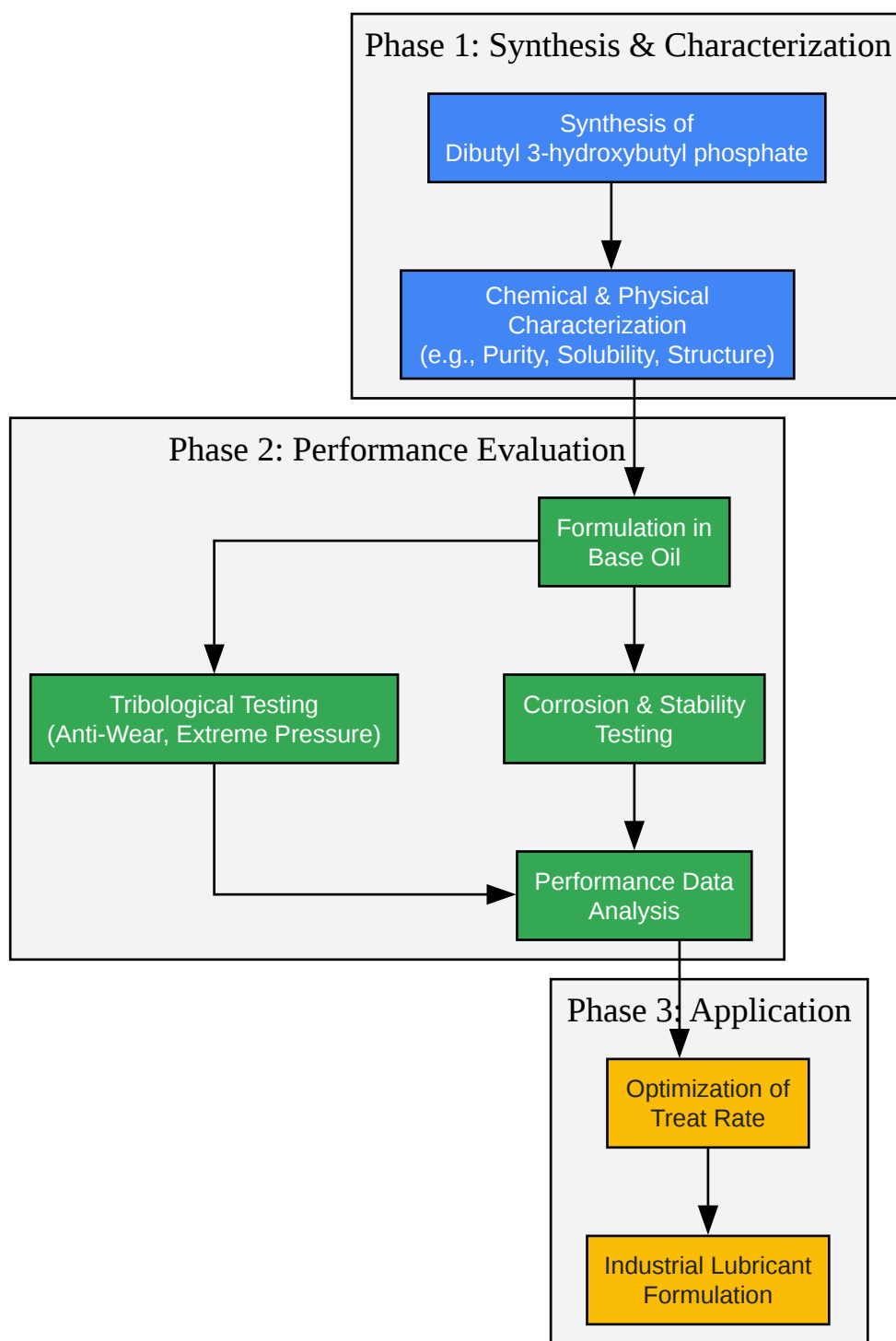
- Objective: To assess the decomposition temperature and thermal stability of DBHBP.
- Apparatus: Thermogravimetric Analyzer.
- Procedure:
 - A small sample of the lubricant additive is placed in the TGA furnace.
 - The sample is heated at a controlled rate in a specified atmosphere (e.g., nitrogen or air).

- The weight of the sample is continuously monitored as the temperature increases.[9]
- Data Analysis: The temperature at which significant weight loss begins is identified as the onset of decomposition. The resulting plot of weight loss versus temperature provides a profile of the additive's thermal stability.[10]

Visualizations

Logical Workflow for Lubricant Additive Development

The following diagram illustrates the logical progression from the synthesis of a candidate compound to its final application as a lubricant additive.

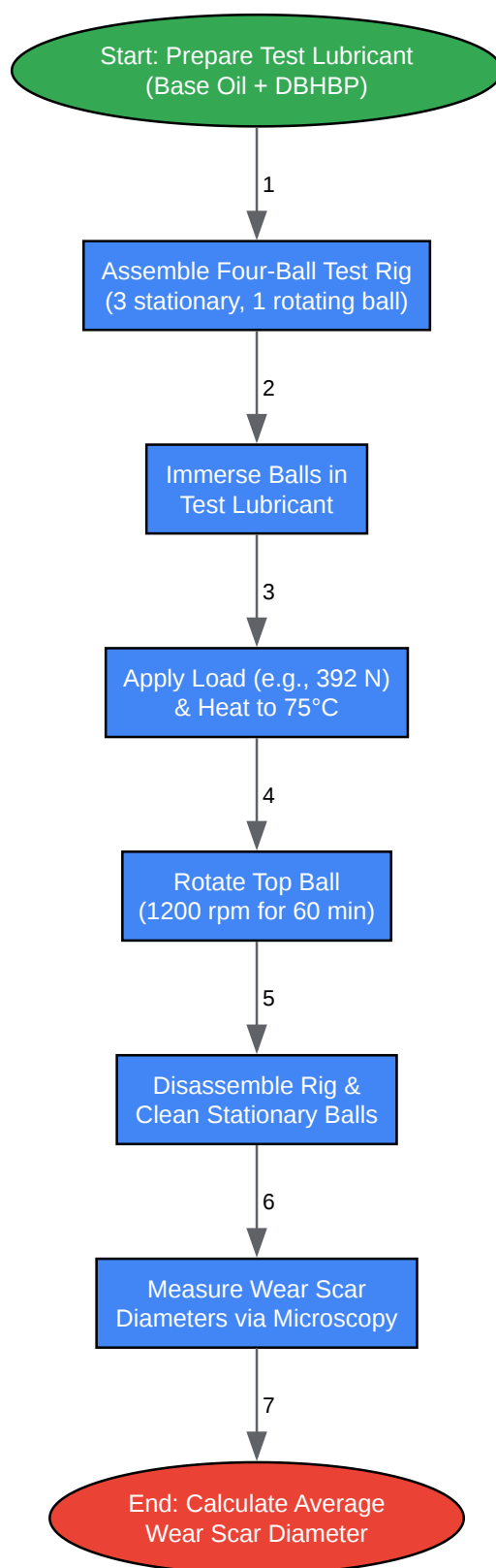


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Caption: Workflow for lubricant additive development.

Experimental Protocol for Anti-Wear Performance Evaluation

This diagram outlines the key steps in the ASTM D4172 Four-Ball Wear Test protocol.



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Caption: ASTM D4172 Four-Ball Test workflow.

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